# Stability and Storage of Antimonyl Tartrate: A Technical Guide

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***Compound of Interest***

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| *Compound Name:* | *Antimonyl tartrate* |
| *CAS No.:* | *12544-35-3* |
| *Cat. No.:* | *B576605* |

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This technical guide provides an in-depth overview of the stability and recommended storage conditions for **antimonyl tartrate**, a compound with historical and current applications in medicine and analytical chemistry. This document is intended for researchers, scientists, and drug development professionals, offering a consolidated resource on the compound's stability profile, handling procedures, and analytical methodologies relevant to its quality control.

## Chemical Stability and Degradation Profile

Potassium **antimonyl tartrate**, the most common form of this compound, is generally considered stable under standard ambient conditions.[1] However, it is susceptible to degradation under specific environmental stresses. The molecule's stability is intrinsically linked to both the antimony-tartrate complex and the tartaric acid moiety itself.

General Stability:

- The product is chemically stable under standard ambient conditions (room temperature).[1]
- If stored properly in a cool, dry place in a tightly sealed container, it is considered to have an indefinite shelf life.[2]

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Thermal Decomposition: When subjected to high temperatures, **antimonyl tartrate** decomposes. The primary hazardous decomposition products formed, especially under fire conditions, include:

- Carbon monoxide (CO) and Carbon dioxide ($CO_2$)
- Antimony/antimony oxides ($Sb_2O_3$)
- Potassium oxides ($K_2O$)[3]

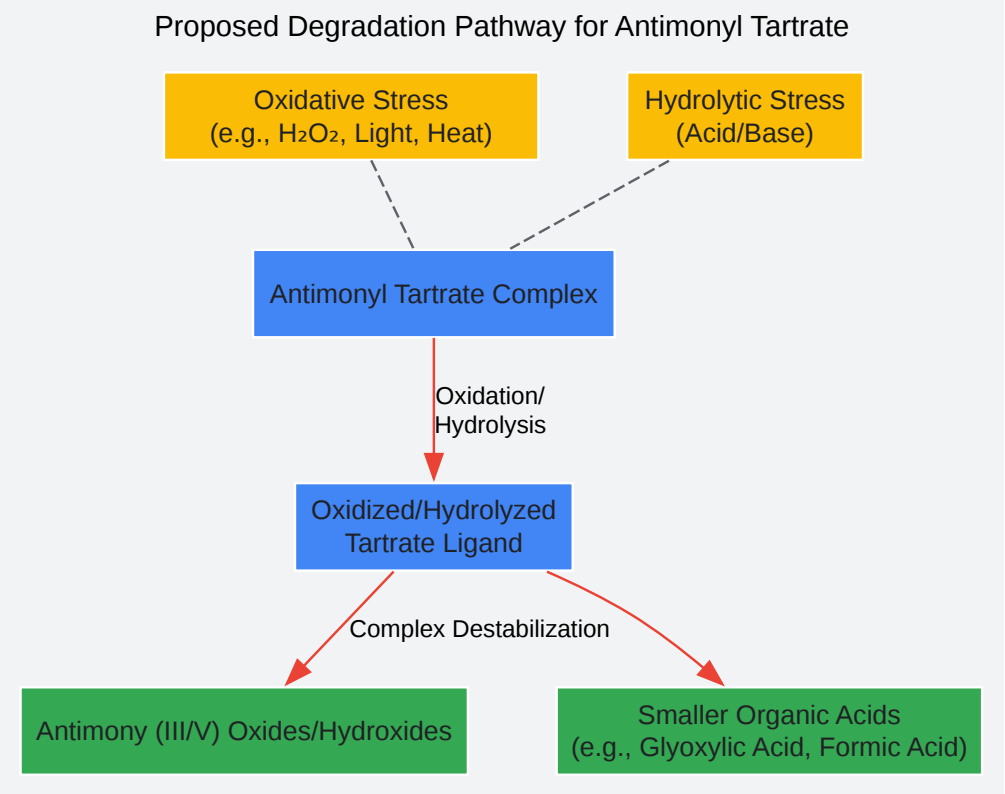
Thermogravimetric analysis (TGA) of potassium **antimonyl tartrate** indicates mass loss in three distinct regions, corresponding to dehydration followed by the decomposition of the organic tartrate ligand.[4]

Hydrolytic and Photolytic Sensitivity: While specific kinetic data for the hydrolysis and photolysis of **antimonyl tartrate** are not readily available in the literature, the degradation of its tartaric acid component has been studied. Tartaric acid can undergo oxidation, a process that can be catalyzed by metal ions and light.[5] The photodegradation of tartaric acid in the presence of iron, for example, can lead to the formation of glyoxylic acid.[5] This suggests a potential pathway for the degradation of the tartrate ligand within the **antimonyl tartrate** complex when exposed to light and oxidizing conditions.

Proposed Degradation Pathway: Based on the known reactivity of the tartrate moiety, a probable degradation pathway for **antimonyl tartrate** involves the oxidation of the tartaric acid ligand. This can be initiated by factors such as light, heat, or the presence of oxidizing agents. The initial step is likely the oxidation of the hydroxyl groups on the tartrate, which could lead to the cleavage of the carbon-carbon bond and ultimately the breakdown of the chelate structure.

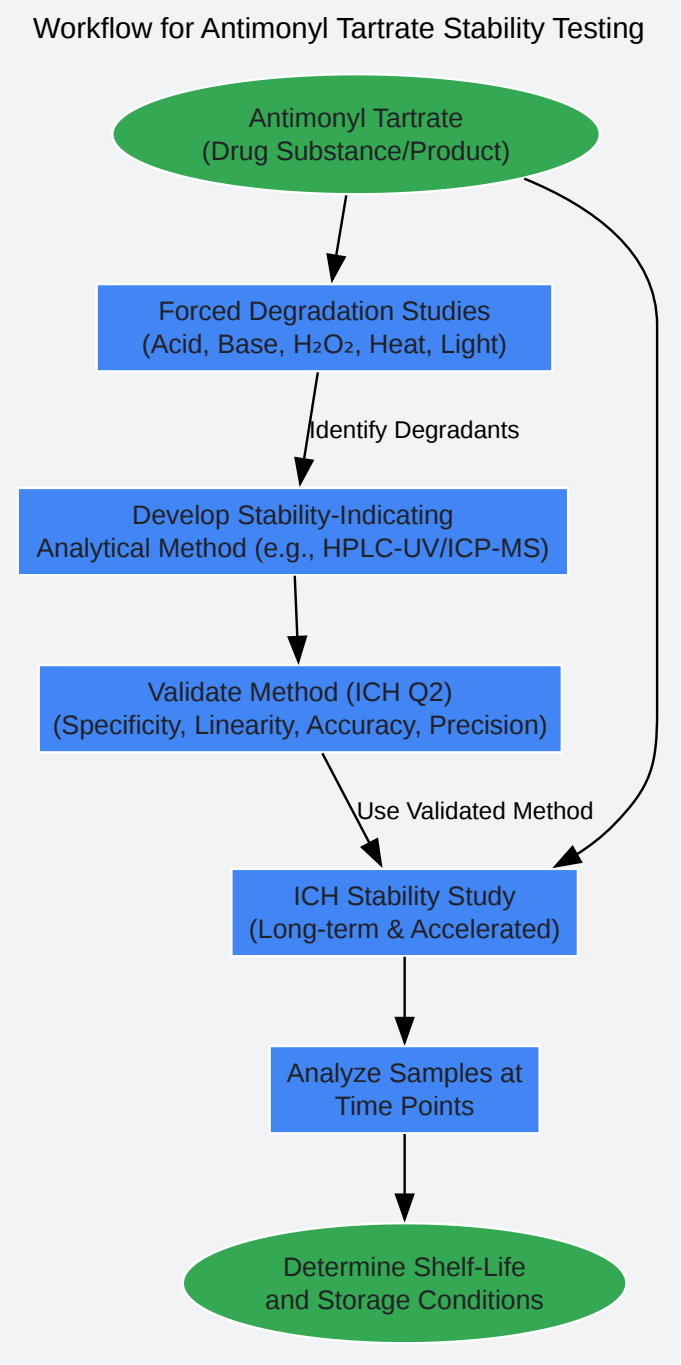
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Proposed Degradation Pathway for Antimonyl Tartrate




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Workflow for Antimonyl Tartrate Stability Testing




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